

6-Chloro-2-ethoxynicotinonitrile structural analogs and their properties

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Compound of Interest

Compound Name: 6-Chloro-2-ethoxynicotinonitrile

Cat. No.: B13980769

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Title: Strategic Utilization of **6-Chloro-2-ethoxynicotinonitrile** and its Analogs in Targeted Therapeutics: A Technical Whitepaper

Executive Summary

6-Chloro-2-ethoxynicotinonitrile and its closely related structural analogs (such as 6-chloro-2-methoxynicotinonitrile) have emerged as privileged scaffolds in modern medicinal chemistry and drug discovery[1][2]. Characterized by a highly functionalizable pyridine core, these molecules serve as critical building blocks for synthesizing complex heterocyclic therapeutics. Their unique substitution pattern—a nitrile group at C3, an alkoxy group at C2, and a chlorine atom at C6—provides orthogonal reactivity handles that enable precise structural tuning[3]. This whitepaper explores the physicochemical properties, synthetic methodologies, and therapeutic applications of these analogs, with a specific focus on their role as kinase inhibitors and metabolic modulators[4][5].

Chemical Properties & Reactivity Profile

The inherent value of 2-alkoxy-6-chloronicotinonitriles lies in their dual electrophilic nature. The C6 chlorine atom is primed for nucleophilic aromatic substitution (S_NAr) or transition-metal-catalyzed cross-coupling[3]. While 6-bromonicotinonitriles are traditionally favored for their high

reactivity, 6-chloro analogs are significantly more cost-effective and atom-economical[3]. The alkoxy group at C2 (ethoxy or methoxy) serves a dual purpose: it donates electron density to stabilize the pyridine ring and acts as a crucial hydrogen bond acceptor in the hinge region of target kinases[4].

Table 1: Physicochemical Properties & Reactivity Comparison

Property / Feature	6-Chloro-2-ethoxynicotinonitrile	6-Chloro-2-methoxynicotinonitrile	6-Bromonicotinonitrile (Reference)
CAS Number	130161-52-3[1]	1256789-86-2 (Fluorinated analog) [6]	33252-28-7 (Chloro analog)[2]
Molecular Formula	C8H7ClN2O	C7H5ClN2O	C6H3BrN2
Cross-Coupling Reactivity	Moderate (Requires specialized ligands)[3]	Moderate	High (Standard Pd catalysts)[3]
Cost-Effectiveness	High[3]	High	Low
Primary Synthetic Role	Kinase/ROMK inhibitor intermediate[7]	mt-IDH inhibitor intermediate[5]	General pyridine scaffold

Synthetic Methodologies: Cross-Coupling Workflows

The functionalization of the C6 position is a critical step in drug discovery. Because the carbon-chlorine bond is stronger than the carbon-bromo bond, standard Suzuki-Miyaura conditions often fail or result in poor yields. To overcome this, specialized bulky, electron-rich phosphine ligands such as SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl) must be employed to facilitate the oxidative addition of the palladium catalyst into the recalcitrant C-Cl bond[3].

Protocol: Suzuki-Miyaura Coupling of 6-Chloro-2-alkoxynicotinonitrile Rationale: SPhos is selected because its steric bulk promotes reductive elimination, while its electron-rich nature accelerates oxidative addition into the C-Cl bond[3]. The inert atmosphere is a self-validating

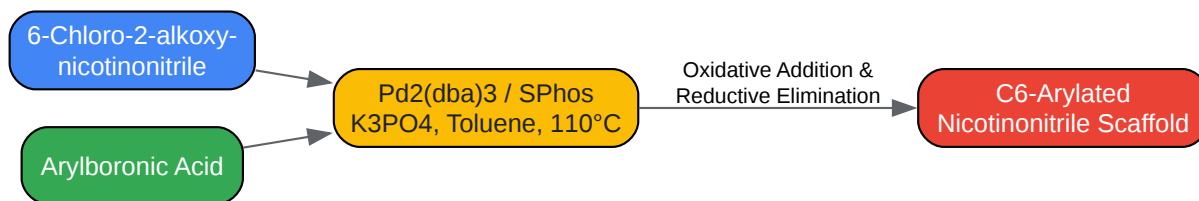
control step; failure to rigorously degas the solvent will result in rapid oxidation of the Pd(0) species, visually indicated by the precipitation of palladium black and a stalled reaction.

Materials:

- **6-Chloro-2-ethoxynicotinonitrile** (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Pd₂(dba)₃ (0.02 mmol)
- SPhos (0.08 mmol)
- K₃PO₄ (2.0 mmol)
- Anhydrous toluene (10 mL)

Step-by-Step Procedure:

- Preparation: To an oven-dried Schlenk flask, add **6-chloro-2-ethoxynicotinonitrile**, the desired arylboronic acid, Pd₂(dba)₃, SPhos, and K₃PO₄[3].
- Inert Atmosphere: Evacuate the flask and backfill with argon or nitrogen. Repeat this cycle three times to ensure a strictly oxygen-free environment, preventing catalyst degradation[3].
- Solvent Addition: Inject anhydrous toluene via a syringe[3].
- Reaction: Heat the mixture to 110 °C and stir for 24 hours. Monitor the reaction via TLC or GC-MS until the starting material is completely consumed[3].
- Workup: Cool to room temperature, dilute with ethyl acetate, and wash the organic layer with water and brine. Dry over anhydrous sodium sulfate and purify via flash chromatography[3].



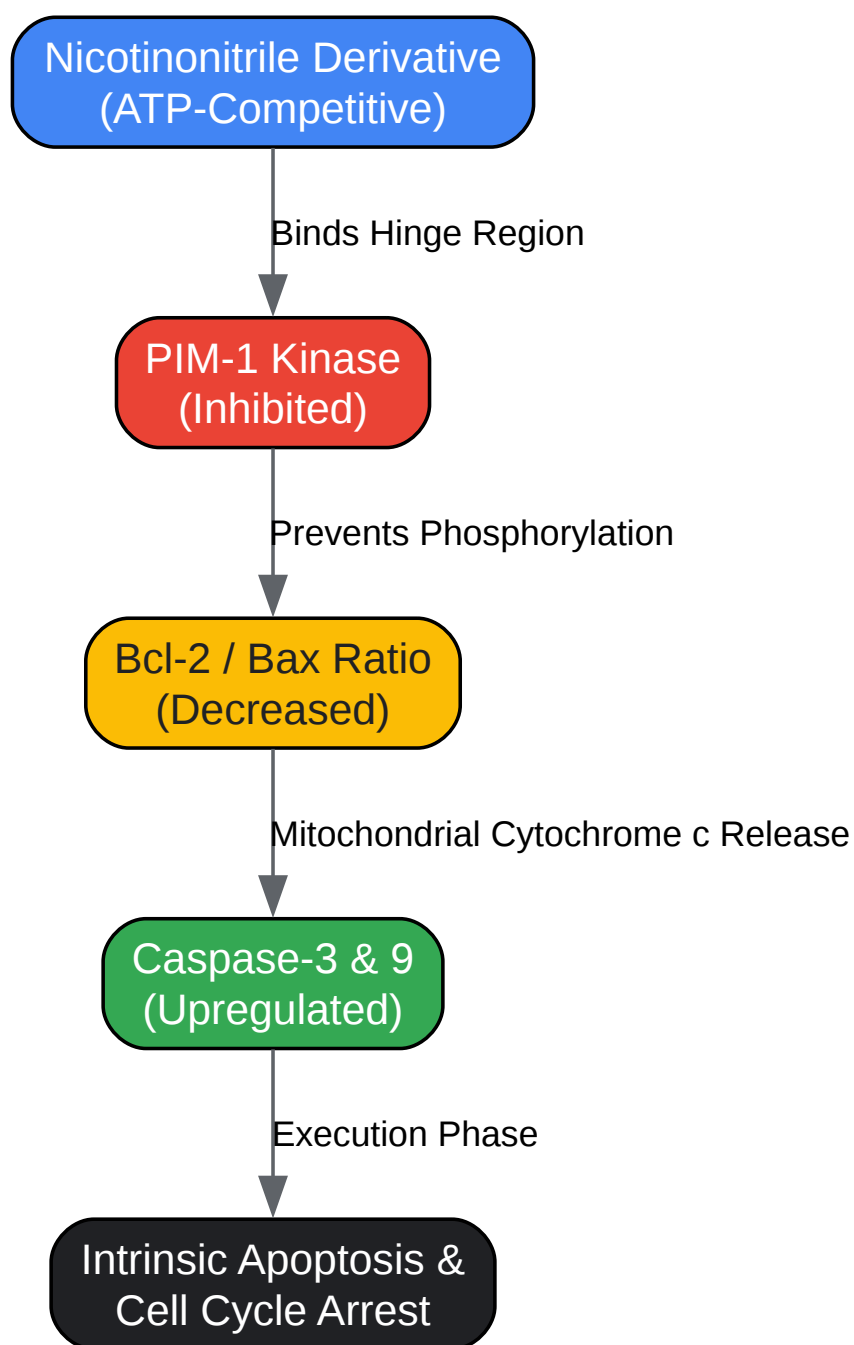
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Workflow of the Suzuki-Miyaura cross-coupling for 6-chloronicotinonitrile derivatives.

Therapeutic Applications & Mechanism of Action

Analogues of **6-chloro-2-ethoxynicotinonitrile** have been extensively utilized to synthesize highly potent therapeutic agents across multiple disease areas.

A. PIM-1 Kinase Inhibitors in Oncology Nicotinonitrile derivatives are potent inhibitors of PIM kinases, which are overexpressed in various malignancies, notably breast and prostate cancers[4][8]. Recent in vitro and in vivo studies demonstrate that specific nicotinonitrile analogs exhibit sub-micromolar IC50 values against PIM-1 (e.g., 18.9 nM), comparable to the pan-kinase inhibitor Staurosporine[8]. Causality: The nicotinonitrile core acts as an ATP-competitive inhibitor. By binding to the hinge region of PIM-1, these compounds block the phosphorylation of downstream survival targets. This leads to a significant upregulation of P53 and caspase-3, an increased Bax/Bcl-2 ratio, and ultimately triggers intrinsic apoptosis and G1/G2 cell cycle arrest[4][8][9].



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Mechanism of action for nicotinonitrile-derived PIM-1 kinase inhibitors inducing apoptosis.

B. Mutant Isocitrate Dehydrogenase (mt-IDH) Inhibitors 6-Chloro-2-methoxynicotinonitrile has been explicitly cited in patent literature as a precursor for pyridinyl quinolinone derivatives targeting mutant IDH1 and IDH2[5]. Mutant IDH enzymes possess neomorphic activity, converting alpha-ketoglutarate to the oncometabolite 2-hydroxyglutarate. Inhibitors derived

from this scaffold effectively reduce alpha-ketoglutarate conversion, offering targeted therapy for solid and hematologic cancers[5].

C. ROMK Channel Inhibitors and Anti-Inflammatory Agents Beyond oncology, the 2-alkoxy-6-chloronicotinonitrile scaffold is utilized in synthesizing inhibitors of the Renal Outer Medullary Potassium (ROMK) channel, promoting diuresis and natriuresis for cardiovascular disease management[7]. Additionally, it serves as an intermediate for boron-containing small molecules designed to modulate cytokine release in autoimmune and inflammatory conditions[10].

Conclusion

The **6-chloro-2-ethoxynicotinonitrile** scaffold and its analogs represent a masterclass in rational drug design. By balancing cost-effectiveness with orthogonal reactivity, these molecules enable the rapid diversification of chemical space. Their proven efficacy in generating highly selective PIM-1 kinase inhibitors, mt-IDH modulators, and cardiovascular agents underscores their indispensable role in the modern pharmaceutical pipeline.

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